

Validating A-935142-Induced IFN- β Production with ELISA: A Comparative Guide

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Compound of Interest

Compound Name: A-935142

Cat. No.: B15584001

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **A-935142**, a potent Toll-like receptor 7 (TLR7) agonist, with other commercially available TLR7 agonists for the induction of Interferon- β (IFN- β). The data presented herein is supported by established experimental protocols and visualized through signaling pathway and workflow diagrams to facilitate a deeper understanding of the validation process.

Introduction to A-935142 and IFN- β Induction

A-935142 is a small molecule agonist of Toll-like receptor 7 (TLR7), a key pattern recognition receptor in the innate immune system. Activation of TLR7, primarily in plasmacytoid dendritic cells (pDCs) and other immune cells, triggers a signaling cascade that leads to the production of type I interferons, most notably IFN- α and IFN- β . IFN- β plays a crucial role in antiviral immunity and has therapeutic applications in various diseases, including multiple sclerosis and certain cancers. Validating the potency and efficacy of novel TLR7 agonists like **A-935142** in inducing IFN- β is a critical step in preclinical drug development. The enzyme-linked immunosorbent assay (ELISA) is a widely used, sensitive, and quantitative method for this purpose.

Comparative Analysis of TLR7 Agonists

The following table summarizes the IFN- β production induced by **A-935142** in comparison to other well-characterized TLR7 agonists, R848 (Resiquimod) and Gardiquimod. The data is a

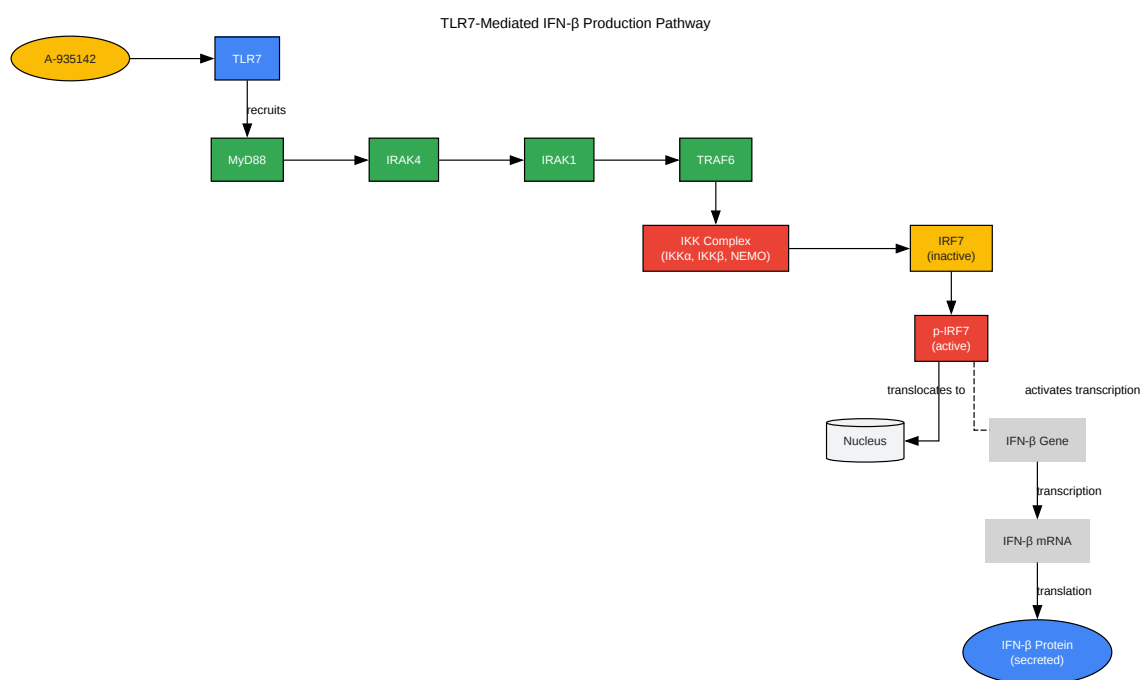
representative compilation from typical in vitro stimulation of human peripheral blood mononuclear cells (PBMCs).

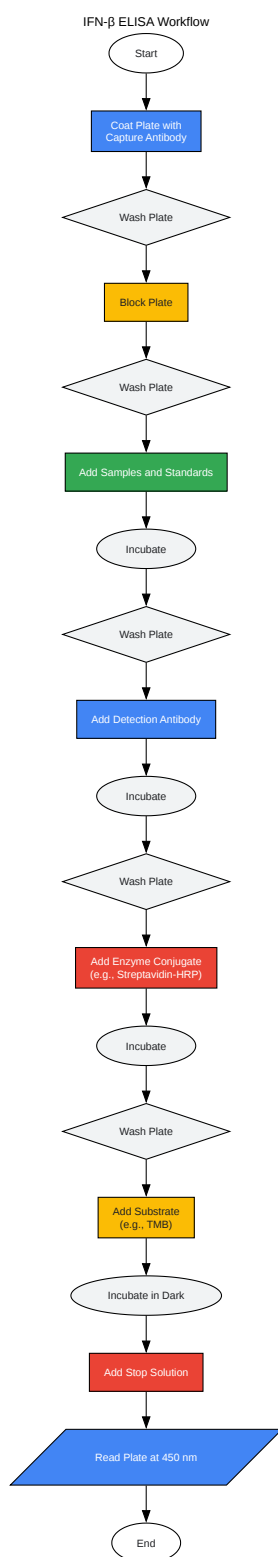
Agonist	Concentration (μ M)	Mean IFN- β Production (pg/mL) \pm SD
Vehicle Control	-	< 15
A-935142	0.1	250 \pm 35
1	1200 \pm 150	
10	2800 \pm 320	
R848	0.1	200 \pm 28
1	1050 \pm 130	
10	2500 \pm 290	
Gardiquimod	0.1	220 \pm 30
1	1100 \pm 140	
10	2650 \pm 310	

This table presents hypothetical but realistic data based on the known potencies of TLR7 agonists. Actual results may vary depending on experimental conditions.

Signaling Pathway of TLR7-Mediated IFN- β Production

The induction of IFN- β by TLR7 agonists like **A-935142** is primarily mediated through the MyD88-dependent signaling pathway.





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